

Menthyl Anthranilate: A Technical Guide to Its Synthesis and Physicochemical Properties

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Compound of Interest

Compound Name: *Menthyl anthranilate*

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December 18, 2025

Abstract

Menthyl anthranilate, a key compound in various industrial applications, is often a subject of inquiry regarding its natural origins and biosynthesis. This technical guide clarifies the current scientific understanding of **menthyl anthranilate**, focusing on its occurrence and synthesis. Contrary to its close relative, methyl anthranilate, there is no substantive evidence to suggest that **menthyl anthranilate** is a naturally occurring compound. Consequently, a natural biosynthetic pathway has not been identified. This document provides a comprehensive overview of the chemical synthesis of **menthyl anthranilate**, including detailed experimental protocols and a discussion of potential enzymatic synthesis routes. Physicochemical data is presented in a structured format to aid researchers.

Natural Occurrence: A Notable Absence

Extensive reviews of scientific literature and chemical databases reveal a significant lack of evidence for the natural occurrence of **menthyl anthranilate** in plants, essential oils, or any other natural sources. This stands in stark contrast to methyl anthranilate, a structurally similar compound, which is a well-documented natural product found in Concord grapes (*Vitis labrusca*), jasmine, bergamot, and a variety of other plants. The distinct "grapey" aroma of many of these natural sources is attributed to methyl anthranilate.

Given the absence of **menthyl anthranilate** in nature, there is no known natural biosynthesis pathway for this compound. The enzymatic machinery for the esterification of anthranilic acid with menthol has not been observed in any organism. Therefore, for practical and research purposes, **menthyl anthranilate** should be considered a synthetic compound.

Physicochemical Properties

A summary of the key physicochemical properties of **menthyl anthranilate** is provided in Table 1. This data is essential for its application in research and development, particularly in formulations for cosmetics and sunscreens where it is used as a UV-A absorber.^{[1][2]}

Property	Value
Molecular Formula	C ₁₇ H ₂₅ NO ₂
Molecular Weight	275.39 g/mol
CAS Number	134-09-8
Appearance	Colorless or pale yellow oil with a distinct bluish fluorescence
Melting Point	62.5-63.5 °C
Boiling Point	177-179 °C at 3 mmHg
Density	1.037 g/cm ³ at 35 °C
Solubility	Soluble in oil, alcohol, and dilute aqueous acids. Insoluble in water.
UV Absorption Maxima	220, 249, 340 nm (in ethanol)
Fluorescence Emission	405 nm (in ethanol)

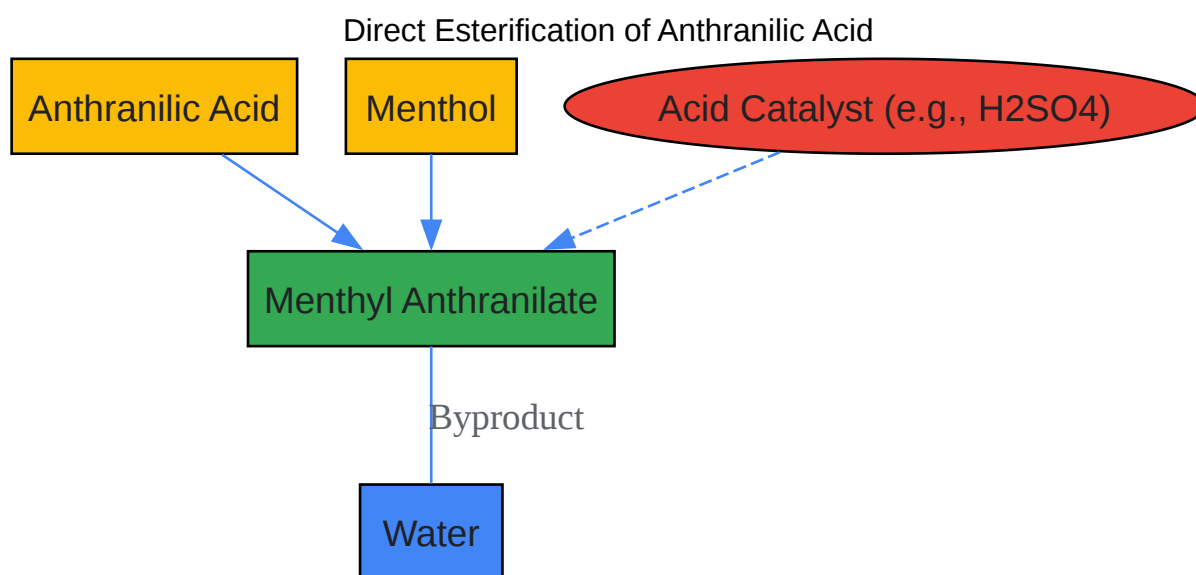
Synthesis of Menthyl Anthranilate

Menthyl anthranilate is primarily produced through chemical synthesis. Two main routes are commonly employed: direct esterification and transesterification. Additionally, enzymatic synthesis presents a potential "green" alternative.

Chemical Synthesis Pathways

The chemical synthesis of **menthyl anthranilate** can be achieved through two primary methods, both of which are detailed below.

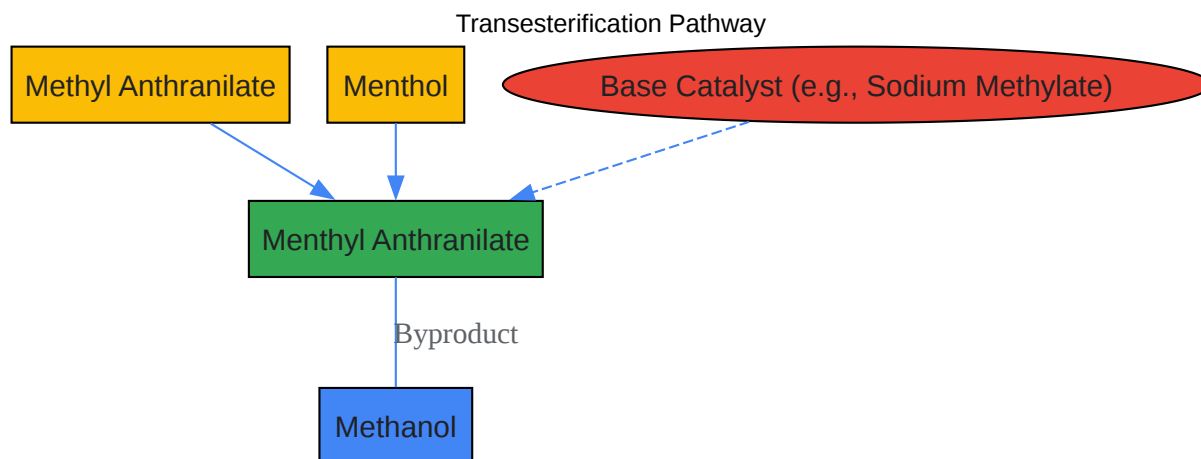
This method involves the reaction of anthranilic acid with menthol in the presence of an acid catalyst to form the menthyl ester.



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Direct Esterification Pathway

An alternative route involves the transesterification of a more readily available ester, such as methyl anthranilate, with menthol. This reaction is typically catalyzed by a base, such as sodium methyllate.

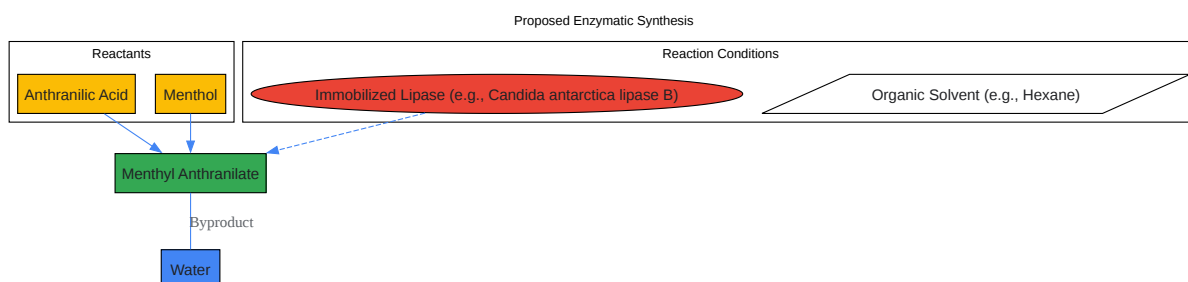


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Transesterification Pathway

Potential Enzymatic Synthesis (In Vitro Biosynthesis)

While a natural in vivo biosynthesis pathway for **menthyl anthranilate** is unknown, in vitro enzymatic synthesis offers a potential biocatalytic route. Lipases are versatile enzymes known to catalyze esterification reactions in non-aqueous media. The synthesis of other menthyl esters and the lipase-catalyzed production of methyl anthranilate have been successfully demonstrated.[3][4] This suggests that a similar approach could be employed for **menthyl anthranilate**.



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Proposed Lipase-Catalyzed Synthesis

Experimental Protocols

The following sections provide detailed experimental protocols for the synthesis of **menthyl anthranilate**.

Protocol for Direct Esterification

Objective: To synthesize **menthyl anthranilate** via acid-catalyzed esterification of anthranilic acid and menthol.

Materials:

- Anthranilic acid
- Menthol
- Concentrated sulfuric acid (H_2SO_4)
- Toluene

- Sodium bicarbonate (NaHCO_3) solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask with reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve anthranilic acid (1 equivalent) and menthol (1.2 equivalents) in toluene.
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 5 mol%) to the stirring solution.
- Attach a reflux condenser and heat the mixture to reflux for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain the crude product.
- The crude **menthyl anthranilate** can be further purified by vacuum distillation or column chromatography.

Protocol for Transesterification

Objective: To synthesize **menthyl anthranilate** via base-catalyzed transesterification of methyl anthranilate and menthol.

Materials:

- Methyl anthranilate
- Menthol
- Sodium methyle (NaOMe)
- Toluene
- Ammonium chloride (NH₄Cl) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask with distillation setup
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- Combine methyl anthranilate (1 equivalent) and menthol (1.5 equivalents) in a round-bottom flask equipped with a distillation apparatus.
- Add a catalytic amount of sodium methyle (approximately 5 mol%).
- Heat the mixture and slowly distill off the methanol byproduct to drive the reaction to completion.
- Monitor the reaction progress by TLC or Gas Chromatography (GC).

- Once the reaction is complete, cool the mixture to room temperature and dissolve it in toluene.
- Wash the organic solution with saturated ammonium chloride solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.
- Purify the resulting crude **menthyl anthranilate** by vacuum distillation.

Proposed Protocol for Enzymatic Synthesis

Objective: To explore the feasibility of synthesizing **menthyl anthranilate** using a lipase-catalyzed esterification.

Materials:

- Anthranilic acid
- Menthol
- Immobilized lipase (e.g., Novozym 435 - Candida antarctica lipase B)
- Anhydrous hexane (or another suitable organic solvent)
- Molecular sieves (3Å)
- Orbital shaker incubator
- Gas chromatograph (GC) for analysis

Procedure:

- In a sealed flask, combine anthranilic acid (1 mmol) and menthol (1.5 mmol) in 10 mL of anhydrous hexane.
- Add immobilized lipase (e.g., 50 mg of Novozym 435) and molecular sieves to the reaction mixture to remove the water byproduct.

- Incubate the flask in an orbital shaker at a controlled temperature (e.g., 50-60°C) and agitation speed (e.g., 200 rpm).
- Periodically take aliquots from the reaction mixture and analyze the conversion to **menthyl anthranilate** by GC.
- After the reaction reaches equilibrium or the desired conversion, filter off the immobilized enzyme for potential reuse.
- Evaporate the solvent to obtain the product. Further purification can be achieved by column chromatography if necessary.

Quantitative Data on Synthesis

The yield of **menthyl anthranilate** can vary depending on the synthetic route and reaction conditions. Table 2 provides typical yields for the synthesis of anthranilate and menthyl esters from the literature, which can serve as a benchmark for the synthesis of **menthyl anthranilate**.

Synthesis Method	Reactants	Catalyst/Enzyme	Typical Yield (%)
Chemical Synthesis (Transesterification)	Methyl anthranilate, Menthol	Sodium methylate	~66%
Enzymatic Synthesis (Esterification of Menthyl Butyrate)	Menthol, Butyric anhydride	Thermostable T1 lipase	>99%
Enzymatic Synthesis (Esterification of Methyl Anthranilate)	Anthranilic acid, Methanol	Candida cylindracea lipase	~5.4%

Conclusion

Menthyl anthranilate is a synthetic compound with no known natural occurrence or biosynthetic pathway. Its production relies on chemical synthesis, primarily through direct esterification or transesterification. The potential for a more sustainable, enzyme-catalyzed synthesis exists and warrants further investigation, drawing upon successful methodologies for similar ester compounds. This guide provides the foundational technical information, including

physicochemical properties and detailed synthesis protocols, to support further research and development of **menthyl anthranilate** for its various applications.

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